

# Physicochemical Properties of Rauvotetraphylline C

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## Compound of Interest

Compound Name: Rauvotetraphylline C

Cat. No.: B1162055

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**Rauvotetraphylline C** is an alkaloid compound isolated from the aerial parts of Rauwolfia tetraphylla. This document provides its fundamental molecular characteristics.

## Molecular Data

The core molecular identifiers for **Rauvotetraphylline C** are its molecular formula and molecular weight. These quantitative data points are essential for a wide range of applications in chemical research and drug development, including stoichiometry calculations, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C <sub>28</sub> H <sub>34</sub> N <sub>2</sub> O <sub>7</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	510.58 g/mol <a href="#">[1]</a> <a href="#">[2]</a>

This information is foundational for any further investigation into the compound's biological activity and potential therapeutic applications. The molecular formula provides the elemental composition of the molecule, while the molecular weight is crucial for preparing solutions of known concentrations and for interpreting mass spectrometry data.

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## References

- 1. Rauvotetraphylline C | Alkaloids | 1422506-51-1 | Invivochem [invivochem.com]
- 2. Rauvotetraphylline C | CAS:1422506-51-1 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
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